

An In-depth Technical Guide to Benzoximate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Benzoximate*

CAS No.: *29356-13-6*

Cat. No.: *B1239414*

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Benzoximate**, an acaricide used in agriculture. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Identification and Properties

Benzoximate is a non-systemic acaricide with contact and stomach action, primarily used to control spider mites on various fruit trees and ornamentals.^{[1][2]} First introduced in Japan in 1971, it is now considered obsolete in many countries and is not approved for use in the European Union or Great Britain.^{[1][3]}

Table 1: Chemical Identifiers for **Benzoximate**

Identifier	Value
CAS Number	29104-30-1[4][5][6][7]
EC Number	249-439-1[1]
IUPAC Name	benzoic (EZ)-3-chloro-N-ethoxy-2,6-dimethoxybenzenecarboximidic anhydride[4]
Other IUPAC Names	[(3-chloro-2,6-dimethoxybenzoyl)-ethylamino] benzoate[5]
Molecular Formula	C ₁₈ H ₁₈ ClNO ₅ [1][4][5][6]
InChI Key	BZMIHNKNQJJVRO-UHFFFAOYSA-N[1]

Table 2: Physicochemical Properties of **Benzoximate**

Property	Value
Molecular Weight	363.79 g/mol [3][6][8]
Physical State	Colorless crystals[1]
Melting Point	73 °C[2][3]
Boiling Point	483.3 ± 55.0 °C (Predicted)[2][3]
Density	1.21 g/cm ³ [2][3]
Water Solubility	30.26 mg/L[2][3]
logP (Octanol/Water Partition Coefficient)	2.39[9]

Synthesis of Benzoximate

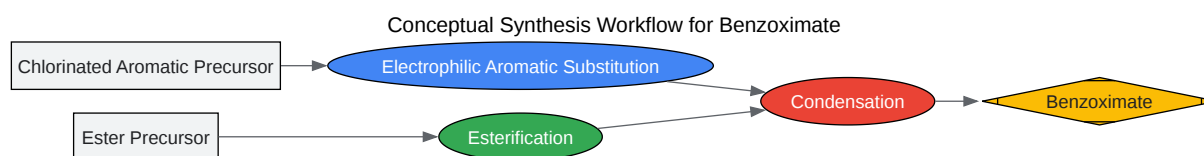
While detailed, step-by-step experimental protocols for the synthesis of **Benzoximate** are not widely available due to its obsolete commercial status, the general synthetic pathway can be inferred from its chemical structure.[1] The synthesis likely involves a multi-step process encompassing key organic reactions.

A plausible synthetic route would involve the construction of a bridged diphenyl structure.[1]

This process would likely include:

- Electrophilic Aromatic Substitution: To introduce the chloro and methoxy groups onto the aromatic ring.
- Esterification: Formation of the benzoate ester.
- Condensation Reaction: To form the final active compound.

Below is a conceptual workflow for the synthesis of **Benzoximate**.



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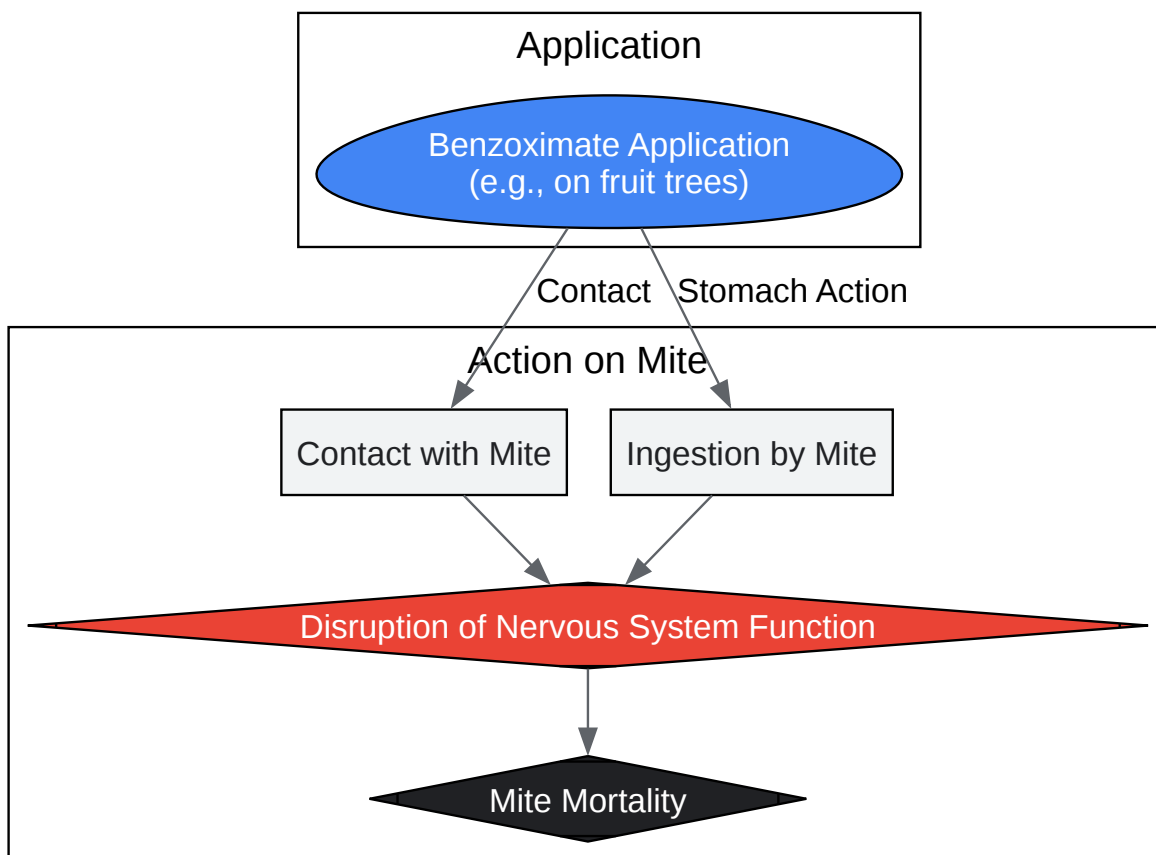
Caption: Conceptual workflow for the synthesis of **Benzoximate**.

Mechanism of Action

The precise mode of action of **Benzoximate** is not fully elucidated.[1][3] However, it is known to function as a non-systemic acaricide that exerts its effects through contact and stomach action.[1] Evidence suggests that it may disrupt the function of the nervous system in mites.[1]

The diagram below illustrates the proposed mechanism of action.

Proposed Mechanism of Action of Benzoximate



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Caption: Proposed mechanism of action of **Benzoximate**.

Experimental Protocols

Detailed experimental protocols for the analysis or application of **Benzoximate** are scarce in publicly available literature, a consequence of its status as an obsolete pesticide. For researchers requiring such information, it is recommended to consult historical agricultural science journals from the 1970s and 1980s or to develop and validate new analytical methods based on modern chromatographic techniques such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

Toxicological and Ecotoxicological Profile

Benzoximate is reported to be of low toxicity to mammals but is an eye irritant.[1] It is classified as harmful to aquatic life with long-lasting effects.[5]

Table 3: Toxicity Data for **Benzoximate**

Organism	Test	Result
Fish	Acute ecotoxicity	Moderate[1]
Daphnia	Acute ecotoxicity	Moderate[1]
Mammals	-	Low toxicity[1]

Regulatory Status

Benzoximate is not an approved active substance in the European Union under Regulation (EC) No 1107/2009.[1][5] Similarly, it is not approved for use in Great Britain.[1] Its use is limited to a small number of countries.[2][3]

Disclaimer: This document is intended for informational purposes for a scientific audience and does not constitute an endorsement or recommendation for the use of **Benzoximate**. The use of any pesticide is subject to local laws and regulations.

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